

CAS number 3006-82-4 properties and hazards

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Compound of Interest

Compound Name: Butyl octaneperoxoate

Cat. No.: B15480578

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Clarification of Chemical Identity

It is important to note that while the topic specifies CAS number 3006-82-4 in connection with tert-Butyl 2-bromo-2-methylpropanoate, this CAS number is authoritatively assigned to tert-butyl peroxy-2-ethylhexanoate. Tert-Butyl 2-bromo-2-methylpropanoate is correctly identified by CAS number 23877-12-5. This guide will focus on the properties and hazards of tert-butyl peroxy-2-ethylhexanoate, the compound accurately associated with CAS number 3006-82-4.

Technical Guide: Tert-Butyl Peroxy-2ethylhexanoate (CAS 3006-82-4) Chemical and Physical Properties

Tert-butyl peroxy-2-ethylhexanoate is an organic peroxide, a class of compounds characterized by the peroxide functional group (R-O-O-R'). It is widely used as a polymerization initiator.



Property	Value
Molecular Formula	C12H24O3
Molecular Weight	216.32 g/mol [1]
Appearance	Colorless liquid with a sweet odor[1]
Density	0.900 g/cm³ at 20°C
Boiling Point	248.9 °C at 760 mmHg (predicted)
Melting Point	Approximately -30°C[2]
Flash Point	71.8 °C[1]
Water Solubility	46.3 mg/L at 20°C[1]
Active Oxygen Content	7.40%

Hazards and Safety Information

Tert-butyl peroxy-2-ethylhexanoate is a thermally unstable substance that can undergo self-accelerating decomposition. It is classified as an organic peroxide type C, liquid, temperature controlled.

Hazard Class	GHS Classification
Organic Peroxide	Type C, H242: Heating may cause a fire[3][4]
Skin Sensitization	Category 1, H317: May cause an allergic skin reaction[3][4]
Reproductive Toxicity	Category 1B or 2, H360F/H361f: May damage fertility or suspected of damaging fertility[3][4]
Hazardous to the Aquatic Environment	Acute Category 1, H400: Very toxic to aquatic life[3][4]
Hazardous to the Aquatic Environment	Chronic Category 1 or 2, H410/H411: Very toxic to aquatic life with long lasting effects[3][4]



Precautionary Statements:

- Prevention: P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking. P234: Keep only in original packaging. P280: Wear protective gloves/protective clothing/eye protection/face protection.[4]
- Response: P308+P313: IF exposed or concerned: Get medical advice/attention.
 P370+P378: In case of fire: Use sand, carbon dioxide or powder extinguisher to extinguish.
 [4]
- Storage: P403: Store in a well-ventilated place.[4]

Thermal Stability:

- Self-Accelerating Decomposition Temperature (SADT): 35°C. The SADT is the lowest temperature at which self-accelerating decomposition in the original packaging may occur.[5]
- Control Temperature (Tc): 20°C. This is the maximum temperature at which the product can be safely transported.[5]
- Emergency Temperature (Tem): 25°C. This is the temperature at which emergency procedures must be implemented.[5][6]

Experimental Protocols

Use as a Polymerization Initiator for Low-Density Polyethylene (LDPE)

Tert-butyl peroxy-2-ethylhexanoate is an efficient initiator for the high-pressure polymerization of ethylene. It is suitable for both tubular and autoclave processes. To achieve a broad reactivity range, it is often used in combination with other peroxides.

Protocol Outline:

• The high-pressure reactor (autoclave or tubular) is filled with ethylene monomer.



- A solution of tert-butyl peroxy-2-ethylhexanoate, often in a solvent like odorless white spirits, is prepared.
- This initiator solution is injected into the reactor.
- The temperature and pressure are controlled to maintain the desired reaction rate. The polymerization of ethylene is typically carried out at high pressures.
- The reaction is monitored for conversion of monomer to polymer.
- Upon completion, the polymer is separated from the unreacted monomer.

Curing of Unsaturated Polyester Resins

This compound is also used as a curing agent for unsaturated polyester resins at medium to high temperatures (120-160°C).

Protocol Outline:

- The unsaturated polyester resin is mixed with a styrene monomer.
- Tert-butyl peroxy-2-ethylhexanoate is added to the resin-styrene mixture as the initiator.
- The mixture is then heated to the desired curing temperature.
- The heat causes the peroxide to decompose into free radicals, which initiates the crosslinking of the polyester chains with the styrene, leading to a cured thermoset plastic.

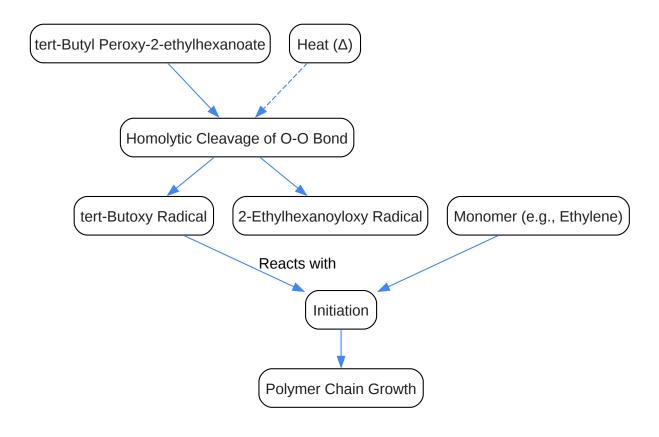
Signaling Pathways and Experimental Workflows

As a polymerization initiator, the primary mechanism of action for tert-butyl peroxy-2-ethylhexanoate is the generation of free radicals upon thermal decomposition. This process is a chemical reaction pathway rather than a biological signaling pathway.

Thermal Decomposition Pathway

The decomposition of tert-butyl peroxy-2-ethylhexanoate initiates the polymerization process. The following diagram illustrates this chemical pathway.





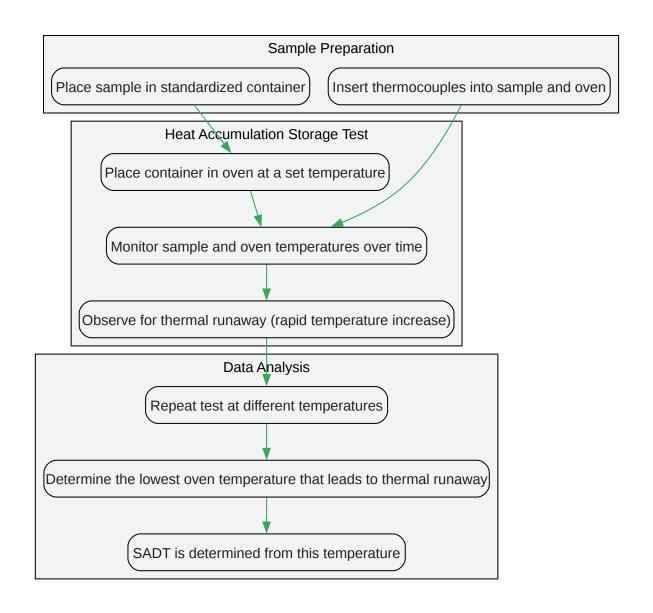
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Caption: Thermal decomposition of tert-butyl peroxy-2-ethylhexanoate to form free radicals for polymerization initiation.

Experimental Workflow for Hazard Evaluation

The determination of the Self-Accelerating Decomposition Temperature (SADT) is a critical experimental workflow for assessing the thermal hazard of organic peroxides. The Heat Accumulation Storage Test is a common method.





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Caption: Workflow for determining the Self-Accelerating Decomposition Temperature (SADT).



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